

Vitamin D2 vs. D3: A Comparative Analysis of Their Influence on Gene Expression

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Compound of Interest

Compound Name: Vitamin D2-d3

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A detailed examination for researchers and drug development professionals on the differential effects of ergocalciferol (Vitamin D2) and cholecalciferol (Vitamin D3) on the human and rodent transcriptomes.

Ergocalciferol (Vitamin D2) and cholecalciferol (Vitamin D3) have long been considered functionally equivalent in their physiological roles. However, emerging evidence from transcriptomic studies reveals distinct effects on gene expression, suggesting unique biological activities for each form. This guide provides a comprehensive comparison of their differential impacts, supported by experimental data, to inform research and therapeutic development.

Quantitative Comparison of Gene Expression

Recent studies utilizing microarray and RNA-sequencing technologies have quantified the differential effects of Vitamin D2 and D3 on gene expression in various models. While both forms regulate a common set of genes, a significant portion of their transcriptional influence is unique.

Study Model	Time Point	Vitamin D2 Regulated Genes	Vitamin D3 Regulated Genes	Overlapping Genes	Key Findings
Human Whole Blood (in vivo)[1]	12 weeks	Down-regulated: 28% unique	Down-regulated: 59% unique	Down-regulated: 13% common	Vitamin D3 supplementation led to a broader downregulation of genes, particularly those involved in innate and adaptive immunity, suggesting a shift towards a more tolerogenic state. Vitamin D3 uniquely stimulated genes associated with type I and type II interferon activity.[1]
Rat Oligodendrocyte Precursor Cells (in vitro) [2]	24 hours	574 genes	1272 genes	Most genes regulated by D2 were also regulated by D3.[2]	Vitamin D3 demonstrated a more potent and rapid effect on gene expression, influencing a

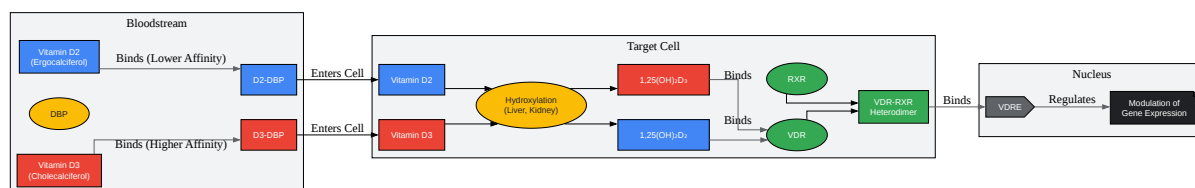
substantially larger number of genes at the earlier time point. D3-repressed genes were enriched for transcription factors and the Notch pathway, while D3-induced genes were associated with the Ras pathway.[2][3]

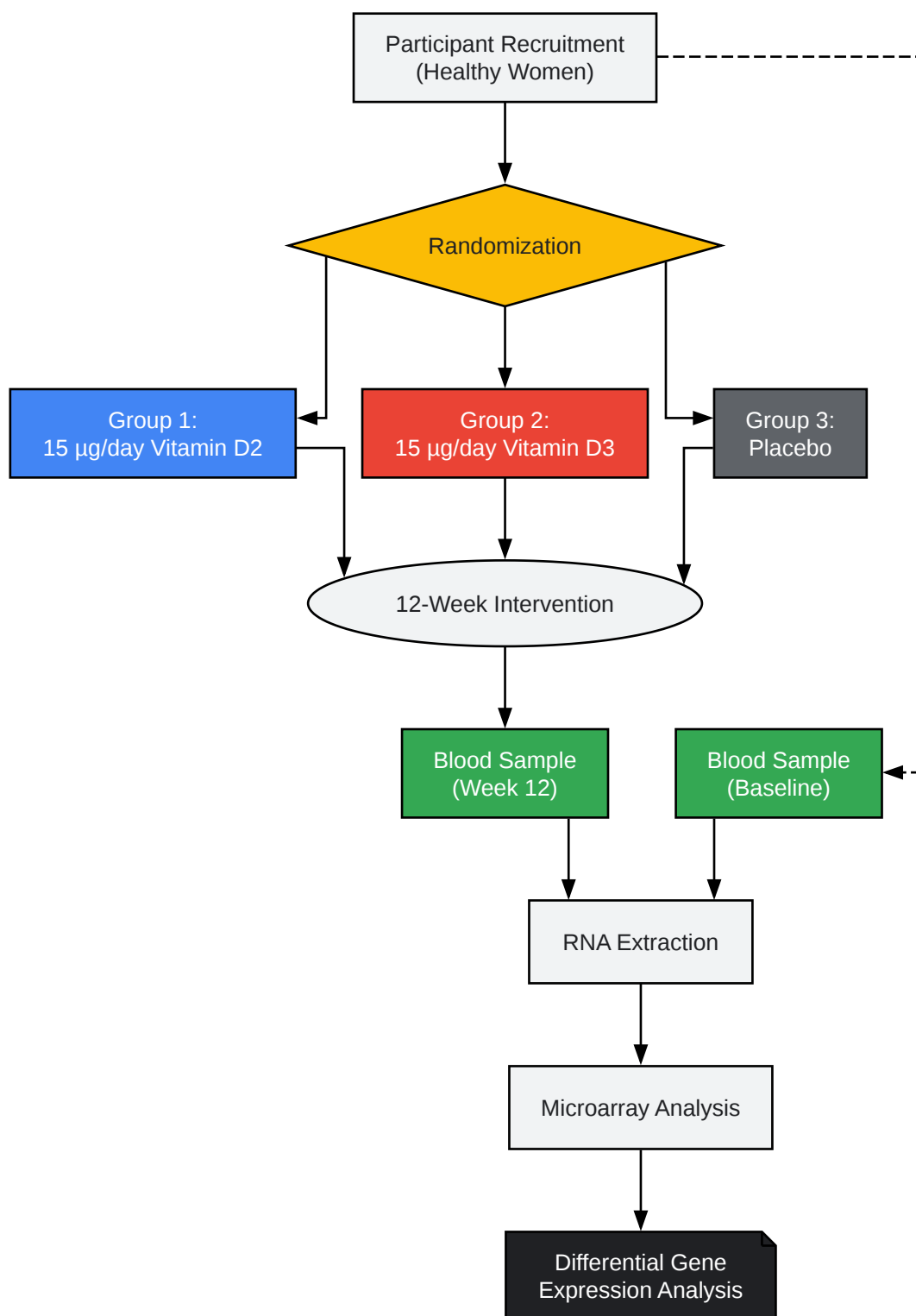
Human Peripheral Blood Mononuclear Cells (in vitro) [4]	24 hours	~300 genes (at 1000 nM)	~300 genes (at 1000 nM)	High degree of overlap at saturating concentrations	At supra-physiological concentrations, both D2 and D3 regulated a comparable number and identity of target genes. However, their potency differed, with the active form of D3 (1,25(OH) ₂ D ₃) being approximately
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y 640-fold
more potent
than
25(OH)D2
and
25(OH)D3.[\[4\]](#)

Signaling and Metabolic Pathways

The genomic actions of both Vitamin D2 and D3 are primarily mediated through the Vitamin D Receptor (VDR). Upon entering the target cell, these prohormones are metabolized into their active forms, which then bind to the VDR. This complex subsequently heterodimerizes with the Retinoid X Receptor (RXR) and binds to Vitamin D Response Elements (VDREs) on the DNA, thereby modulating the transcription of target genes.[\[5\]](#)[\[6\]](#) Differences in their metabolism and binding affinity to Vitamin D Binding Protein (DBP) may contribute to their differential effects on gene expression.[\[1\]](#)[\[7\]](#)[\[8\]](#)





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